

(R)-BAY-85-8501 solubility and formulation for research

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Compound of Interest

Compound Name: (R)-BAY-85-8501

Cat. No.: B2645296

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Application Notes and Protocols for (R)-BAY-85-8501

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Introduction

(R)-BAY-85-8501 is a potent and selective, reversible inhibitor of human neutrophil elastase (HNE), a serine protease implicated in the pathogenesis of various inflammatory diseases.[1][2][3][4] HNE is stored in the azurophil granules of neutrophils and, upon release, can degrade components of the extracellular matrix, leading to tissue damage.[2][5] Elevated HNE activity is associated with several pulmonary conditions, including chronic obstructive pulmonary disease (COPD), cystic fibrosis, bronchiectasis, and acute lung injury.[2][6] **(R)-BAY-85-8501** offers a valuable tool for researchers studying the role of HNE in these and other inflammatory processes. These application notes provide detailed information on the solubility and formulation of **(R)-BAY-85-8501** for preclinical research.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₂ H ₁₇ F ₃ N ₄ O ₃ S
Molecular Weight	474.46 g/mol
CAS Number	1161921-82-9
Appearance	Solid

Solubility Data

(R)-BAY-85-8501 exhibits solubility in various organic solvents, with dimethyl sulfoxide (DMSO) being a common choice for preparing stock solutions for in vitro studies.

Solvent	Concentration	Notes
DMSO	200 mg/mL (421.53 mM)	Ultrasonic treatment may be required. It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic. [1]

Formulation Protocols

The following protocols describe the preparation of **(R)-BAY-85-8501** formulations for common research applications.

In Vitro Studies

For in vitro experiments, stock solutions are typically prepared in DMSO and then further diluted in aqueous buffers or cell culture media.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weigh out a precise amount of **(R)-BAY-85-8501** powder.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM.

- If necessary, gently warm the solution and/or use an ultrasonic bath to ensure complete dissolution.
- Store the stock solution at -20°C or -80°C for long-term storage.

In Vivo Studies

For in vivo administration, **(R)-BAY-85-8501** can be formulated as a suspension or a clear solution, depending on the required dose and administration route.

Protocol 2: Preparation of a Vehicle for Oral Administration (Suspension)

A common vehicle for oral gavage in rodent models is a mixture of DMSO, PEG300, Tween-80, and saline.

- Prepare a stock solution of **(R)-BAY-85-8501** in DMSO (e.g., 50 mg/mL).
- In a separate tube, combine 10% DMSO stock solution, 40% PEG300, and 5% Tween-80.
- Mix the components thoroughly until a homogenous solution is formed.
- Add 45% saline to the mixture and vortex until a uniform suspension is achieved. This formulation can yield a clear solution at concentrations of at least 5 mg/mL.^[1]

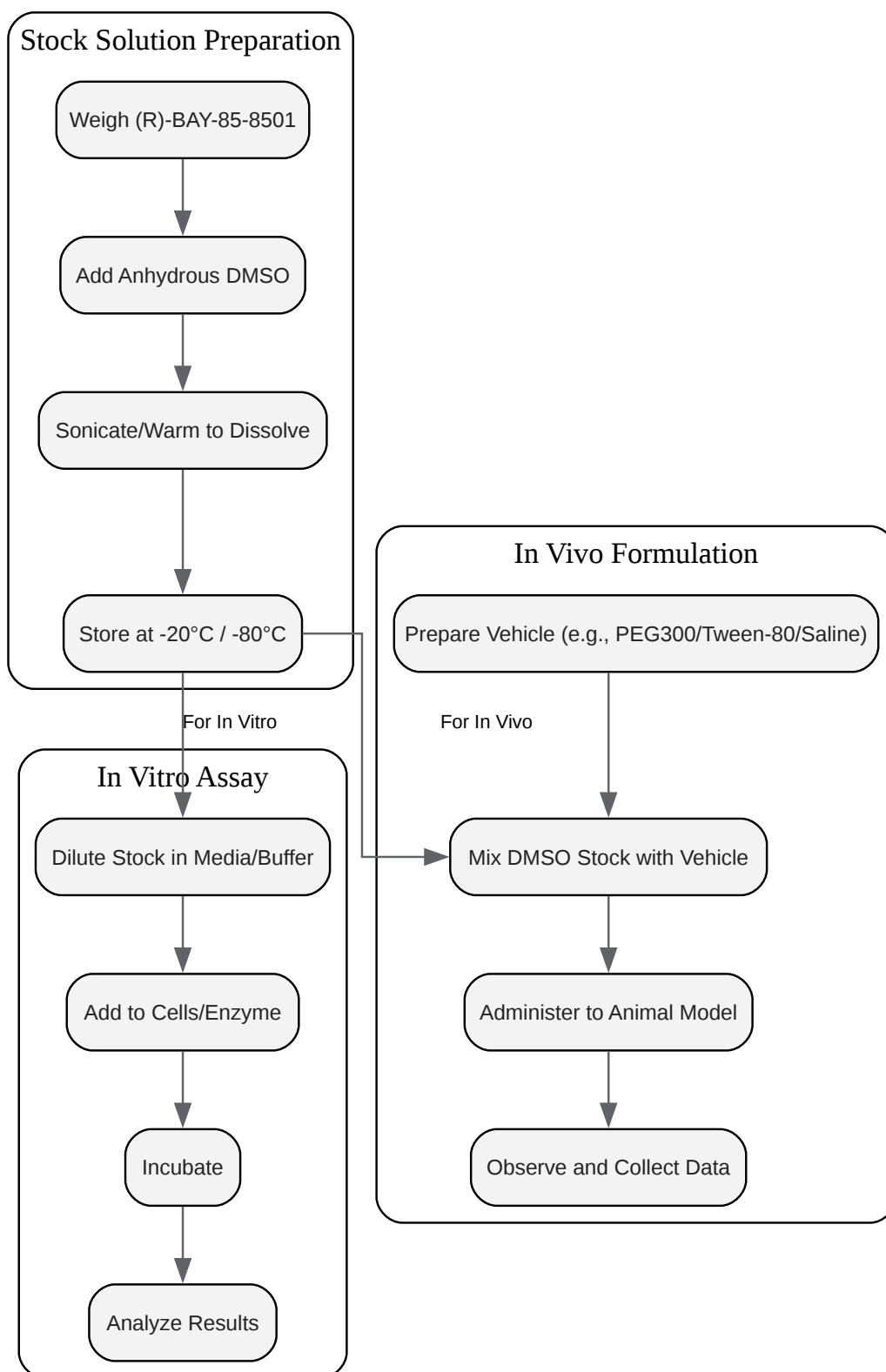
Protocol 3: Preparation of a Vehicle for Oral Administration (Corn Oil)

For longer-term studies, a corn oil-based formulation may be more suitable.

- Prepare a stock solution of **(R)-BAY-85-8501** in DMSO (e.g., 50 mg/mL).
- Add 10% of the DMSO stock solution to 90% corn oil.
- Mix thoroughly to ensure a uniform suspension. This formulation can also yield a clear solution at concentrations of at least 5 mg/mL.^[1]

Experimental Workflows

The following diagrams illustrate typical experimental workflows for preparing and using **(R)-BAY-85-8501** in research.

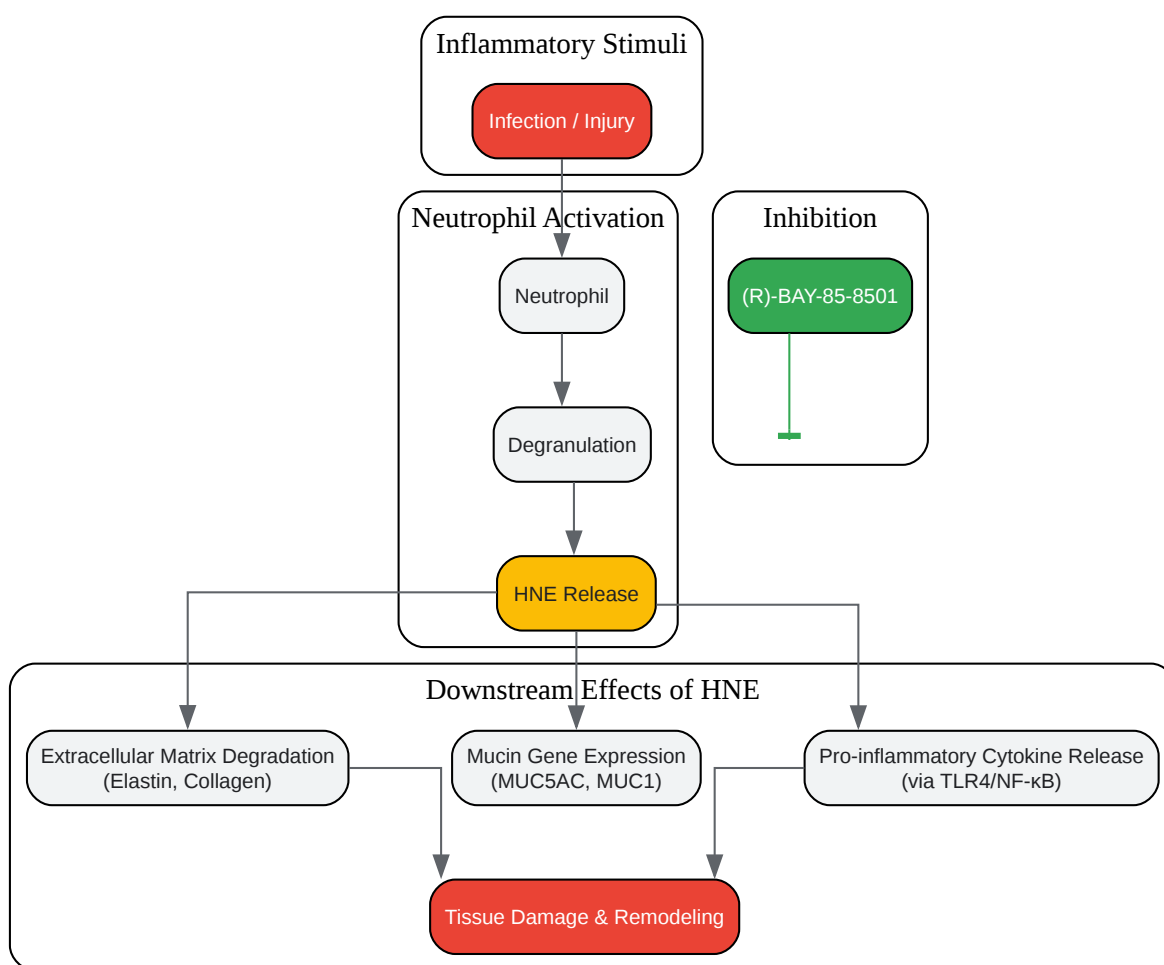


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Caption: Workflow for **(R)-BAY-85-8501** Preparation and Use.

Signaling Pathway

(R)-BAY-85-8501 exerts its effect by inhibiting human neutrophil elastase (HNE). HNE is a key mediator in inflammatory signaling cascades, particularly in the lungs. The diagram below illustrates some of the pathways influenced by HNE activity.



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Caption: Simplified Signaling Pathway of HNE and Inhibition by **(R)-BAY-85-8501**.

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